

Essential Safety and Operational Guide for 16:0(Alkyne)-18:1 PE

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Compound of Interest

Compound Name: 16:0(Alkyne)-18:1 PE

Cat. No.: B15622254

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This document provides critical safety and logistical information for the handling of **16:0(Alkyne)-18:1 PE** (1-hexdec-15-ynoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine). Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of your research.

Quantitative Data Summary

For quick reference, the key quantitative properties of **16:0(Alkyne)-18:1 PE** are summarized in the table below.

Property	Value
Chemical Name	1-hexdec-15-ynoyl-2-oleoyl-sn-glycero-3-phosphoethanolamine
CAS Number	2260670-76-4
Molecular Weight	713.96 g/mol
Physical Form	Powder
Storage Temperature	-20°C
Shipping Condition	Dry Ice

Personal Protective Equipment (PPE)

While **16:0(Alkyne)-18:1 PE** is not classified as a hazardous substance, standard laboratory precautions should be observed to minimize exposure and prevent contamination.^[1] The following PPE is mandatory when handling this compound in its powdered form and in solution.

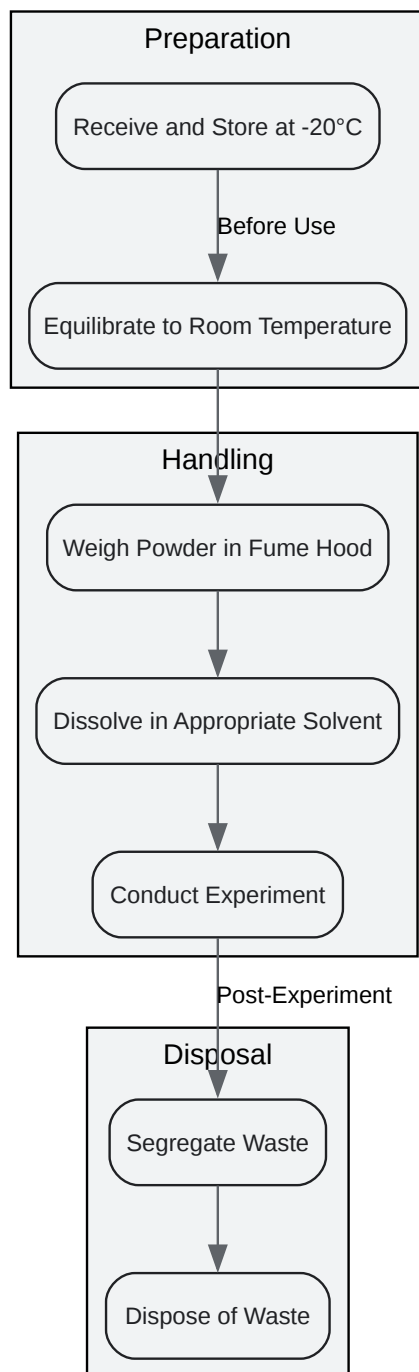
PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves	Protects against skin contact.
Eye Protection	Safety glasses with side shields	Protects eyes from airborne powder and splashes.
Body Protection	Laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	N95 respirator or equivalent	Recommended when weighing or handling the powder outside of a chemical fume hood to prevent inhalation of fine particles.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural workflow for the safe handling of **16:0(Alkyne)-18:1 PE** from receipt to disposal.

- **Receiving and Storage:** Upon receipt, immediately transfer the vial to a -20°C freezer. The compound is shipped on dry ice to maintain its stability.
- **Preparation:** Before use, allow the vial to equilibrate to room temperature in a desiccator to prevent condensation, which could affect the integrity of the hygroscopic powder.
- **Weighing:** Conduct all weighing of the powdered compound within a chemical fume hood or a balance enclosure to minimize the risk of inhalation and contamination of the laboratory environment.
- **Dissolving:** Prepare solutions in a well-ventilated area or a chemical fume hood. Use appropriate solvents as determined by your experimental protocol.
- **Experimental Use:** Follow standard laboratory practices when using the dissolved compound in your experiments. Avoid direct contact and aerosol generation.
- **Post-Experiment:** After use, securely cap the stock vial and any prepared solutions and store them at the recommended temperature.

Workflow for Handling 16:0(Alkyne)-18:1 PE



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A flowchart illustrating the safe handling workflow for **16:0(Alkyne)-18:1 PE**.

Disposal Plan

Proper disposal of **16:0(Alkyne)-18:1 PE** and associated waste is crucial to maintain a safe and compliant laboratory.

- Solid Waste:
 - Contaminated Consumables: Dispose of gloves, pipette tips, and other contaminated solid waste in a designated hazardous waste container lined with a plastic bag.
 - Unused Powder: Unused or expired powdered **16:0(Alkyne)-18:1 PE** should be disposed of as chemical waste through your institution's environmental health and safety (EHS) office. Do not dispose of it in the regular trash.
- Liquid Waste:
 - Solutions: Collect all solutions containing **16:0(Alkyne)-18:1 PE** in a clearly labeled, sealed hazardous waste container.
 - Solvent Rinses: The initial solvent rinse of glassware that contained the compound should be collected as hazardous liquid waste. Subsequent rinses with detergent and water can typically be disposed of down the drain, but consult your institutional guidelines.
- Sharps Waste:
 - Dispose of any contaminated needles, syringes, or other sharps in a designated, puncture-proof sharps container labeled as hazardous chemical waste.

Always follow your institution's specific guidelines for hazardous waste disposal. When in doubt, contact your EHS department for clarification.

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References

- [1. avantiresearch.com \[avantiresearch.com\]](https://www.avantiresearch.com)
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